

How to prevent degradation of LY 97119 in solution

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Compound of Interest

Compound Name: LY 97119

Cat. No.: B1675722

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Technical Support Center: LY 97119 (LY294002)

Welcome to the technical support center for **LY 97119**, also known as LY294002. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the proper handling and use of **LY 97119** in solution, with a focus on preventing its degradation and ensuring experimental reproducibility.

Frequently Asked Questions (FAQs)

Q1: What is **LY 97119** and what is its primary mechanism of action?

A1: **LY 97119** (CAS Number: 154447-36-6), widely known as LY294002, is a potent and reversible inhibitor of phosphoinositide 3-kinases (PI3Ks). It acts as an ATP-competitive inhibitor, targeting the p110 catalytic subunit of Class I PI3Ks, which are key components of the PI3K/Akt/mTOR signaling pathway. This pathway is crucial for regulating cell proliferation, growth, survival, and metabolism. By inhibiting PI3K, LY294002 effectively blocks the downstream signaling cascade, making it a valuable tool for studying cellular processes and for cancer research.

Q2: What are the recommended solvents for dissolving **LY 97119**?

A2: **LY 97119** is readily soluble in organic solvents such as dimethyl sulfoxide (DMSO), ethanol, and methanol. It is sparingly soluble in aqueous solutions. For cell culture

experiments, it is common practice to prepare a concentrated stock solution in DMSO and then dilute it to the final working concentration in the aqueous culture medium.

Q3: What are the optimal storage conditions for **LY 97119**, both as a solid and in solution?

A3: Proper storage is critical to maintain the integrity of **LY 97119**.

- **Solid Form:** The lyophilized powder should be stored at -20°C for long-term storage, where it can be stable for up to two years. For short-term storage, 4°C is acceptable.
- **Stock Solutions:** Prepare concentrated stock solutions in a suitable solvent like DMSO. Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles, which can accelerate degradation. These aliquots should be stored at -20°C or -80°C. Stored correctly, DMSO stock solutions are generally stable for up to 2 years at -20°C.

Q4: How can I prevent the degradation of **LY 97119** in my experimental solutions?

A4: To minimize degradation, adhere to the following guidelines:

- **Solvent Choice:** Use high-purity, anhydrous solvents. DMSO is a common choice due to its solvating power and relative stability.
- **pH of Aqueous Solutions:** The stability of **LY 97119** in aqueous solutions is pH-dependent. While specific quantitative data on its degradation profile across a wide pH range is limited, as a general practice for many small molecules, neutral to slightly acidic pH (around 6-7) is often preferable to alkaline conditions to prevent base-catalyzed hydrolysis.
- **Temperature:** Keep solutions, especially working dilutions in aqueous buffers, cool and use them as quickly as possible after preparation. Avoid prolonged exposure to elevated temperatures.
- **Light Exposure:** Protect solutions from direct light by using amber vials or by wrapping containers in aluminum foil. Photodegradation can be a significant factor for many organic molecules.
- **Avoid Contaminants:** Ensure all glassware and equipment are clean and free of contaminants that could catalyze degradation.

Troubleshooting Guide

| Problem | Possible Cause | Recommended Solution |
|--|--|---|
| Inconsistent or weaker than expected biological activity | Degradation of LY 97119 in stock or working solutions. | <ul style="list-style-type: none">- Prepare fresh stock solutions from solid compound.- Aliquot stock solutions to minimize freeze-thaw cycles.- Protect all solutions from light and store at the recommended temperature.- Prepare working dilutions immediately before use.- Verify the concentration of your stock solution using a spectrophotometer or HPLC. |
| Precipitation of the compound in aqueous media | Low aqueous solubility of LY 97119. | <ul style="list-style-type: none">- Ensure the final concentration of the organic solvent (e.g., DMSO) in the aqueous medium is kept low (typically <0.5%) to avoid solvent-induced cytotoxicity and precipitation.- If precipitation occurs, try preparing a more dilute stock solution or using a different, compatible solvent system if your experimental design allows. |
| Off-target effects observed in experiments | LY 97119 is known to inhibit other kinases and cellular proteins besides PI3K. | <ul style="list-style-type: none">- Be aware of the known off-target effects of LY 97119, which include inhibition of casein kinase 2 (CK2), mTOR, and others.^{[1][2]}- Use the lowest effective concentration of LY 97119 to minimize off-target activity.- Consider using more specific PI3K inhibitors as controls if available for your experimental system.- Confirm |

key findings using alternative methods or inhibitors.

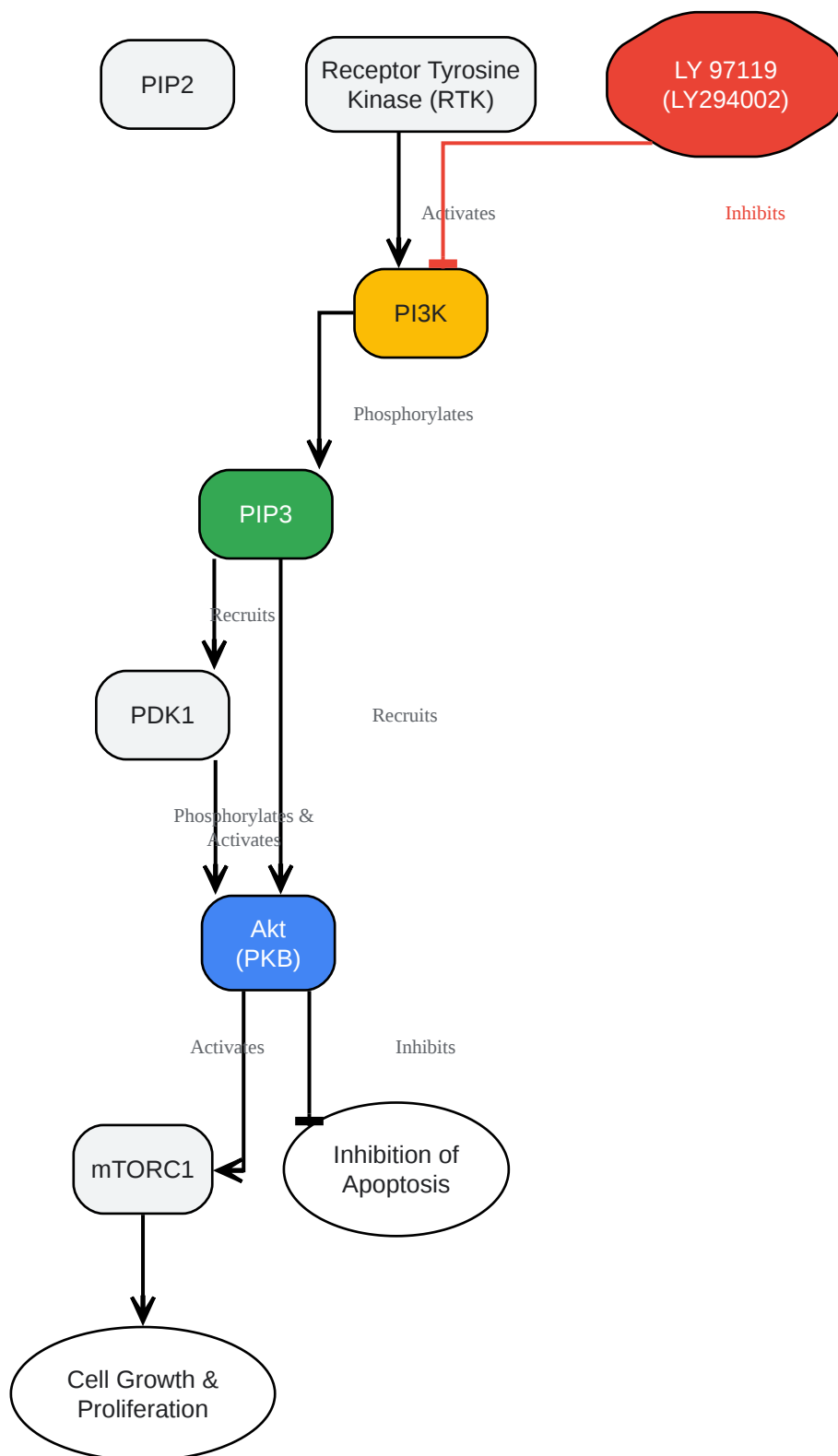
Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- Materials:
 - **LY 97119** (solid)
 - Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
 - Sterile, amber microcentrifuge tubes
 - Calibrated analytical balance and appropriate weighing tools
 - Vortex mixer
- Procedure:
 - Allow the vial of solid **LY 97119** to equilibrate to room temperature before opening to prevent condensation of moisture.
 - Weigh out the desired amount of **LY 97119**. The molecular weight of **LY 97119** is 307.34 g/mol . For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.07 mg of the compound.
 - Add the appropriate volume of DMSO to the solid compound.
 - Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.
 - Aliquot the stock solution into single-use, amber microcentrifuge tubes.
 - Store the aliquots at -20°C or -80°C.

Visualizations

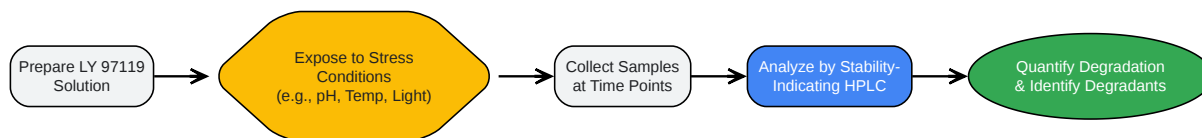
PI3K/Akt Signaling Pathway Inhibition by LY 97119



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Caption: Inhibition of the PI3K/Akt signaling pathway by LY 97119.

Experimental Workflow for Assessing LY 97119 Stability



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Caption: Workflow for a forced degradation study of LY 97119.

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